

## Personal protective equipment for handling Clorexolone

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# **Essential Safety and Handling Guide for Clorexolone**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Clorexolone**. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing risks associated with this compound.

## **Personal Protective Equipment (PPE)**

When handling **Clorexolone**, especially in solid powder form, a comprehensive PPE strategy is necessary to prevent exposure.[1][2][3] The following table summarizes the recommended PPE.



PPE Category	Item	Specifications and Recommendations
Hand Protection	Gloves	Wear two pairs of chemotherapy gloves that meet the ASTM D6978 standard.[4] Change gloves every 30 minutes or immediately if contaminated, punctured, or torn.[4] The first pair should be worn under the gown cuff and the second pair over the cuff.[4]
Body Protection	Gown	A disposable, long-sleeved gown made of polyethylene-coated polypropylene or other resistant laminate material is required.[1] Gowns must open in the back and have closed cuffs.[4] In the absence of manufacturer permeation data, change gowns every 2-3 hours or if contaminated.[4]
Eye and Face Protection	Goggles and Face Shield	Use safety goggles and a face shield to protect against splashes.[1][3] Standard safety glasses with side shields are not sufficient.[4]
Respiratory Protection	Respirator	For tasks that may generate dust or aerosols, an N95 or N-100 respirator is recommended.[3][4] A surgical mask does not provide adequate respiratory protection.[3][4] For large spills, a chemical cartridge-



		type respirator may be necessary.[3]
Head and Foot Protection	Head/Hair and Shoe Covers	Disposable covers for hair (including beards) and shoes are necessary to prevent contamination.[1] Two pairs of shoe covers should be worn when compounding hazardous drugs.[4]

## **Handling and Storage**

Proper handling and storage procedures are critical to maintaining the integrity of **Clorexolone** and ensuring personnel safety.

#### Handling:

- Wash hands thoroughly after handling the compound.[5]
- Use in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[5]
- Minimize dust generation and accumulation.[5]
- Avoid contact with eyes, skin, and clothing.[5]
- Do not eat, drink, or smoke in areas where Clorexolone is handled.[6]

#### Storage:

- Store in a tightly closed container.[5]
- Keep in a cool, dry, and well-ventilated area away from incompatible substances.[5]
- For short-term storage (days to weeks), a temperature of 0-4°C is recommended.[7]
- For long-term storage (months to years), store at -20°C.[7]



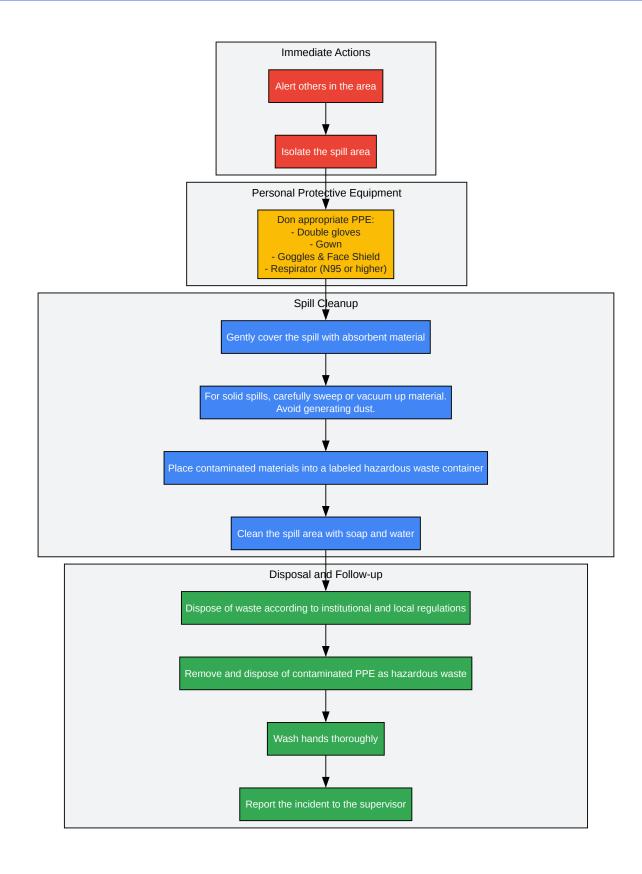


• Store in a dark location.[7]

## Spill Response Plan

In the event of a **Clorexolone** spill, a systematic and immediate response is crucial to contain the material and prevent exposure. The following workflow outlines the necessary steps.





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Caption: Workflow for handling a Clorexolone spill.



### **Disposal Plan**

The disposal of **Clorexolone** and any contaminated materials must be handled with care to prevent environmental contamination and ensure compliance with regulations.

- Waste Categorization: Clorexolone waste, including expired or unused product and contaminated lab supplies (e.g., gloves, gowns, absorbent materials), should be treated as pharmaceutical or hazardous waste.
- Containment: All waste materials must be collected in a designated, properly labeled, and sealed hazardous waste container.[8]
- Solid Waste: For solid **Clorexolone**, do not crush tablets or capsules.[9] Mix the solid with an unappealing substance like cat litter or used coffee grounds before placing it in a sealed container.[9][10]
- Liquid Waste: Do not pour liquid waste containing **Clorexolone** down the drain.[8] It should be collected in a sealed container.
- Sharps: Any sharps, such as needles or broken glass contaminated with **Clorexolone**, must be disposed of in a designated sharps container for hazardous waste.[8]
- Disposal Route: Dispose of the contained waste through an approved hazardous waste disposal service or in accordance with local, regional, and national regulations.[6][11] Do not dispose of it in regular trash.

## **Emergency Procedures**

Immediate and appropriate action is required in case of accidental exposure to **Clorexolone**.

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek medical attention.
- Skin Contact: Remove contaminated clothing and shoes.[5] Flush skin with plenty of soap and water for at least 15 minutes.[5][6] Seek medical attention if irritation develops.



- Inhalation: Move the exposed person to fresh air immediately.[5] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

Emergency Contacts: In case of a significant spill, exposure, or other emergency, contact your institution's environmental health and safety (EHS) office and, if necessary, local emergency services. For chemical transportation emergencies, CHEMTREC can be contacted 24/7.[12]

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